

SR3335 solubility issues and solutions

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Compound of Interest

Compound Name: SR3335
Cat. No.: B1682619

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SR3335 Technical Support Center

Welcome to the technical support center for **SR3335** (also known as ML-176). This resource is designed to assist researchers, scientists, and drug development professionals in addressing common challenges encountered during experiments, with a specific focus on solubility issues.

Frequently Asked Questions (FAQs)

Q1: What is **SR3335** and what is its primary mechanism of action? **SR3335** is a selective synthetic inverse agonist of the Retinoic acid receptor-related Orphan Receptor α (ROR α).[\[1\]](#)[\[2\]](#) [\[3\]](#) It functions by directly binding to the ROR α ligand-binding domain (LBD) with a K_i of 220 nM, which inhibits the receptor's constitutive transactivation activity.[\[1\]](#)[\[3\]](#)[\[4\]](#) This action suppresses the expression of ROR α target genes, such as Glucose-6-Phosphatase (G6Pase) and Phosphoenolpyruvate Carboxykinase (PEPCK), which are key enzymes in hepatic gluconeogenesis.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Q2: What are the best solvents for dissolving **SR3335**? **SR3335** is a crystalline solid that is practically insoluble in water but soluble in several organic solvents.[\[1\]](#)[\[3\]](#)[\[9\]](#) The most common solvents are Dimethyl Sulfoxide (DMSO), Ethanol, and Dimethylformamide (DMF).[\[1\]](#)[\[9\]](#) It is important to use newly opened or anhydrous DMSO, as hygroscopic (moisture-absorbing) DMSO can significantly reduce the solubility of the compound.[\[3\]](#)[\[4\]](#)

Q3: Why is my **SR3335** precipitating when I add it to my cell culture medium? This is a common issue known as "solvent-shift" precipitation. **SR3335** is highly soluble in a concentrated organic solvent stock (like DMSO) but is sparingly soluble in aqueous solutions

like cell culture media or PBS.[9] When the concentrated stock is rapidly diluted into the aqueous medium, the local concentration of **SR3335** momentarily exceeds its solubility limit in the new, predominantly aqueous environment, causing it to "crash out" of solution and form a precipitate.

Q4: How should I prepare a stock solution of **SR3335**? To prepare a stock solution, dissolve **SR3335** powder in an organic solvent of choice, such as DMSO or ethanol.[9] The process should be done under sterile conditions, and the solvent should be purged with an inert gas.[9] For example, a 10 mM stock solution in DMSO is commonly prepared for in vitro assays. Gentle warming and/or sonication can be used to aid dissolution if precipitation occurs during preparation.[4]

Q5: What are the recommended storage conditions for **SR3335** solutions?

- Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.[4][10]
- In Solvent: For long-term storage, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -80°C for up to 6 months.[3][4][10] For short-term storage, -20°C is suitable for up to 1 month.[3][4][10] Aqueous solutions are not recommended for storage for more than one day.[9]

Q6: How do I prepare **SR3335** for in vivo animal studies? For in vivo administration, **SR3335** is typically prepared in a vehicle formulation. It is crucial to add each solvent component sequentially and ensure the compound is fully dissolved at each step. Several formulations have been successfully used.[4][10] For example, a common vehicle for intraperitoneal (i.p.) injection consists of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[4][10]

Data Presentation

Table 1: Solubility of **SR3335** in Common Solvents

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Source
DMSO	≥ 100 mg/mL	≥ 246.71 mM	[4][10]
DMSO	88.8 mg/mL	219.08 mM	[2]
DMSO	81 mg/mL	199.83 mM	[3]
DMSO	16 mg/mL	39.47 mM	[1][9]
DMSO	2 mg/mL	4.93 mM	
Ethanol	87.4 mg/mL	215.62 mM	[2]
Ethanol	81 mg/mL	199.83 mM	[3]
Ethanol	33 mg/mL	81.41 mM	[1][9]
Dimethylformamide (DMF)	20 mg/mL	49.34 mM	[1][9]
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL	1.23 mM	[1][9]

Note: Solubility values can vary between suppliers. It is recommended to perform a small-scale test.

Table 2: Example Formulations for In Vivo Administration

Protocol	Solvent Composition (v/v)	Achieved Solubility	Source
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.17 mM)	[4][10]
2	10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (6.17 mM)	[4][10]
3	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (6.17 mM)	[4][10]
4	50% PEG300, 50% Saline	10 mg/mL (24.67 mM) (Ultrasonication needed)	[10]

Table 3: Quick Reference for Preparing Stock Solutions in DMSO (MW: 405.34 g/mol)

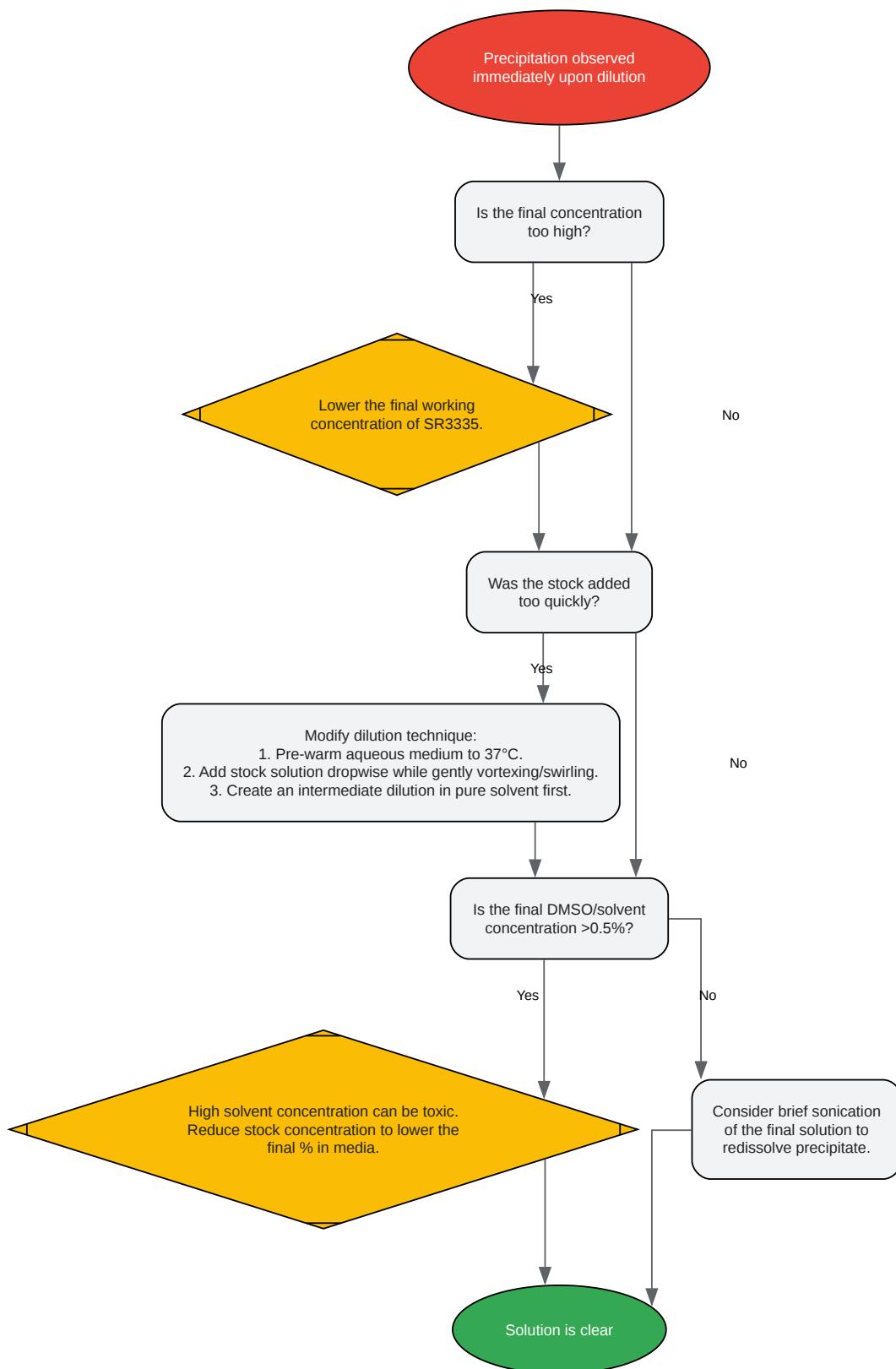
Desired Concentration	Volume of DMSO for 1 mg SR3335	Volume of DMSO for 5 mg SR3335	Volume of DMSO for 10 mg SR3335
1 mM	2.4671 mL	12.3353 mL	24.6706 mL
5 mM	0.4934 mL	2.4671 mL	4.9341 mL
10 mM	0.2467 mL	1.2335 mL	2.4671 mL
50 mM	0.0493 mL	0.2467 mL	0.4934 mL

Data derived from manufacturer's information.[4]

Troubleshooting Guides

Issue: Immediate Precipitation in Aqueous Media

If you observe a precipitate forming immediately after adding your concentrated **SR3335** stock solution to cell culture media or buffer, follow these steps.



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Caption: Troubleshooting flowchart for immediate precipitation of **SR3335**.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

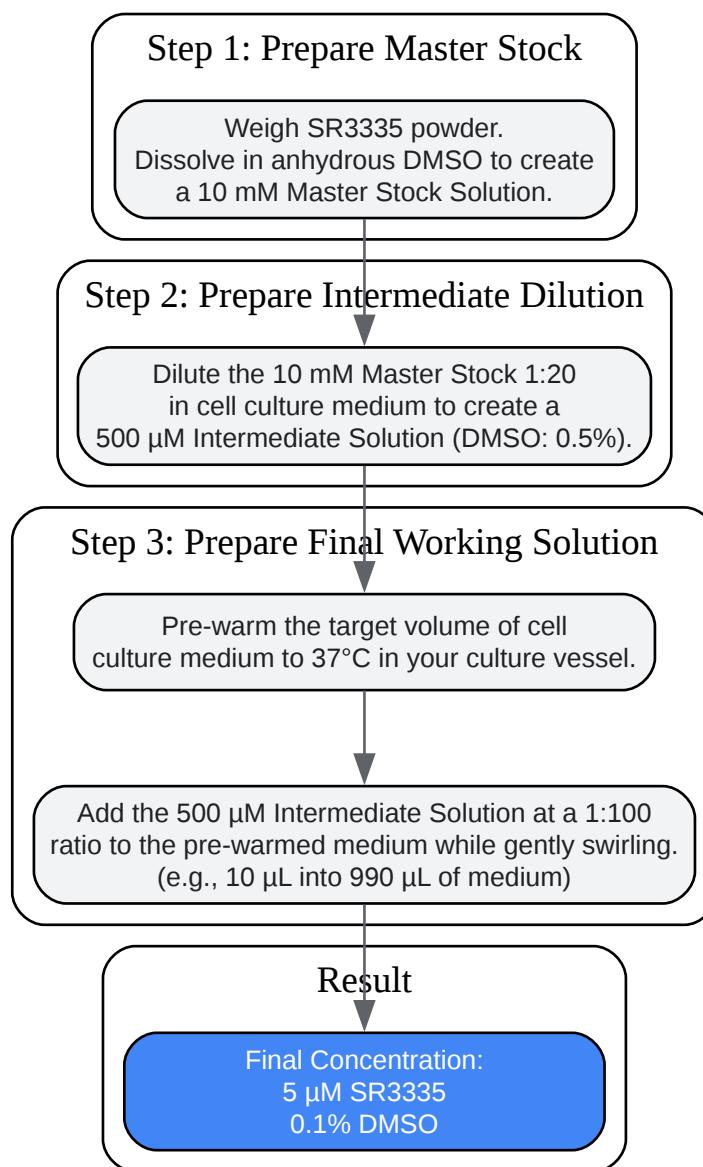
- **SR3335** powder (MW: 405.34 g/mol)
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials

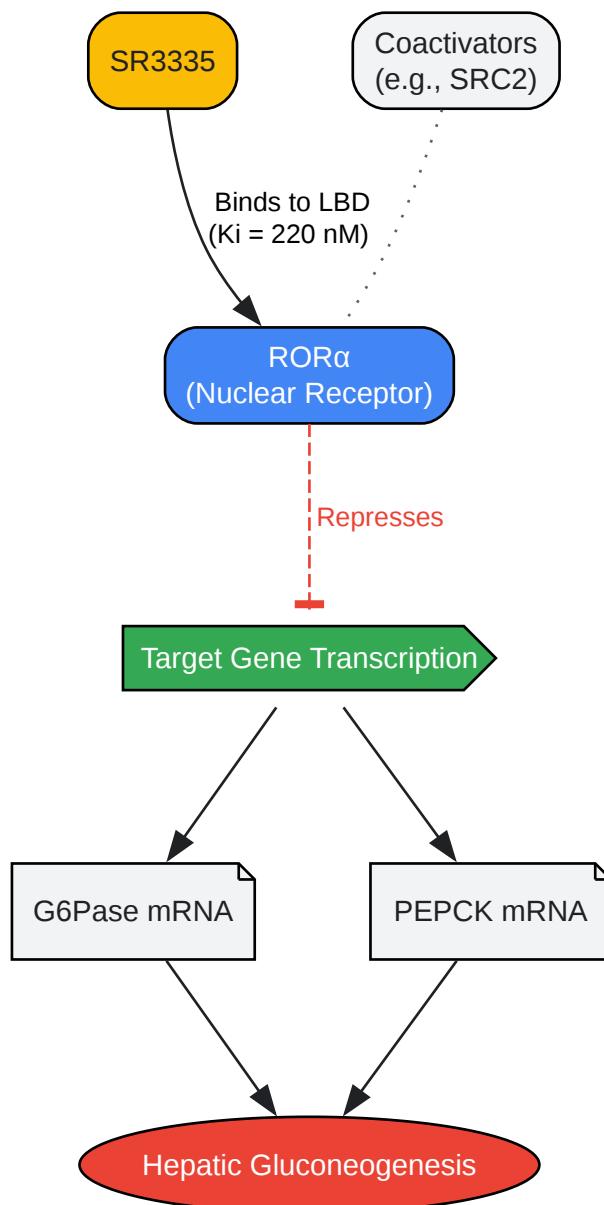
Procedure:

- Calculate the mass of **SR3335** needed. For 1 mL of a 10 mM stock, weigh out 4.05 mg of **SR3335**.
- Under sterile conditions (e.g., in a laminar flow hood), add the weighed powder to a sterile vial.
- Add the calculated volume of anhydrous DMSO to the vial.
- Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. If needed, gentle warming (to 37°C) or brief sonication can be applied to facilitate dissolution.^[4]
- Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquot into single-use volumes and store appropriately (-80°C for long-term).

Protocol 2: Preparation of a Working Solution for In Vitro Assays

This protocol describes the preparation of a final 5 μ M working solution in cell culture medium with a final DMSO concentration of 0.1%.





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